

Technical Assessment: Reactivity Profiling of 2-Fluoro-3-iodo-5-nitropyridine (FINP)

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Compound of Interest

Compound Name: 2-Fluoro-3-iodo-5-nitropyridine

CAS No.: 884495-33-4

Cat. No.: B12325160

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Executive Summary

2-Fluoro-3-iodo-5-nitropyridine (FINP) represents a "privileged scaffold" in medicinal chemistry due to its orthogonal tri-functionality. Unlike its chloro- or bromo-analogs, FINP offers a unique reactivity hierarchy:

- C2-Fluorine: Hyper-activated for S_NAr (Nucleophilic Aromatic Substitution).
- C3-Iodine: Prime site for Pd-catalyzed oxidative addition (Cross-Coupling).
- C5-Nitro: Strong electron-withdrawing group (EWG) that activates both C2 and C3 positions.

Benchmarking Verdict: FINP outperforms 2-Chloro-3-iodo-5-nitropyridine (CINP) in S_NAr reaction rates (up to 100x faster) but requires stricter base selection during catalytic cross-coupling to prevent side reactions.

Mechanistic Benchmarking: FINP vs. Alternatives

The performance of FINP is best understood by comparing it to standard alternatives used in drug discovery workflows.

Comparative Analysis Table

Feature	FINP (Fluoro-Iodo)	CINP (Chloro-Iodo)	FNP (Fluoro-Nitro)	Performance Implication
C2 SNAr Rate	Very High ()	Moderate ()	High	FINP allows SNAr at 0°C or RT; CINP often requires heating (>60°C).
C3 Pd-Insertion	Excellent (Iodine)	Excellent (Iodine)	N/A (H)	Iodine allows coupling at RT, preserving the Nitro group.
Chemoselectivity	Challenging	High	N/A	With FINP, basic Suzuki conditions can accidentally trigger SNAr at C2. CINP is more stable to bases.
Atom Economy	Moderate	High	High	Fluorine is a smaller leaving group, but the synthesis of FINP is more costly.

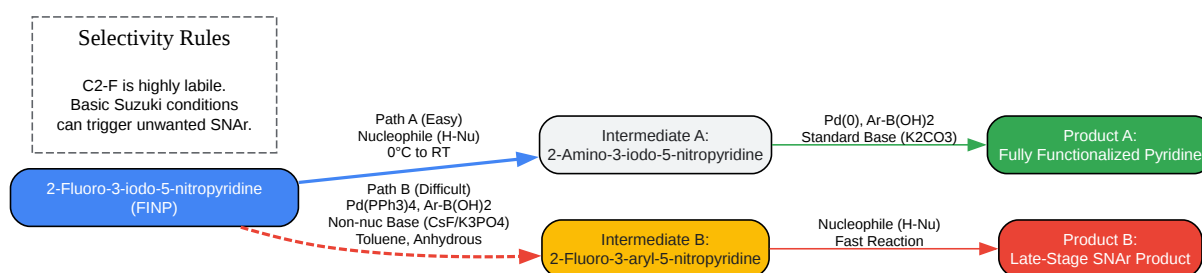
The "Orthogonality" Challenge

The core benchmark of FINP performance is the ability to react the Iodine (Site A) without disturbing the Fluorine (Site B), or vice versa.

- Pathway 1 (Standard): SNAr first. The C2-F is displaced by an amine/alkoxide. The resulting product is then subjected to Pd-catalysis at C3.
 - Success Rate: >95%[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Pathway 2 (High-Performance): Pd-Catalysis first. This requires "anhydrous, non-nucleophilic" conditions to couple the C3-I while leaving the labile C2-F intact for later functionalization.
 - Success Rate: 60-80% (Highly dependent on base choice).

Visualizing the Reactivity Landscape

The following diagram maps the divergent synthesis pathways, highlighting the critical decision points for researchers.



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Caption: Divergent synthesis pathways for FINP. Path A is kinetically favored; Path B requires precise catalyst/base control to preserve the Fluorine atom.

Validated Experimental Protocols

To ensure reproducibility and trustworthiness, the following protocols address the specific stability issues of FINP.

Protocol A: Chemoselective C3-Suzuki Coupling (Preserving C2-F)

Objective: Perform a Pd-catalyzed cross-coupling at the Iodine position without hydrolyzing or displacing the Fluorine atom.

Reagents:

- Substrate: FINP (1.0 equiv)
- Catalyst: Pd(PPh₃)₄ (5 mol%) or Pd(dppf)Cl₂ (for sterically hindered boronic acids).
- Coupling Partner: Aryl Boronic Acid (1.1 equiv).
- Critical Component (Base): Silver Carbonate (Ag₂CO₃) or Potassium Phosphate (K₃PO₄). Avoid hydroxides or alkoxides.
- Solvent: Anhydrous Toluene or 1,4-Dioxane (Strictly dry).

Step-by-Step:

- Setup: In a glovebox or under Argon, charge a dried Schlenk tube with FINP (1.0 mmol), Boronic Acid (1.1 mmol), and Pd catalyst.
- Base Addition: Add K₃PO₄ (2.0 equiv). Note: Using Ag₂CO₃ can accelerate the reaction via the "silver effect" on iodide abstraction.
- Solvation: Add anhydrous Toluene (5 mL). Do not use water/alcohol cosolvents.
- Reaction: Stir at 80°C for 4–6 hours. Monitor by TLC/LCMS.
 - Checkpoint: Look for the disappearance of the starting material. If a byproduct with mass [M-F+OH] or [M-F+OMe] appears, your solvent was wet or the base was too nucleophilic.
- Workup: Filter through a Celite pad to remove Pd residues. Concentrate and purify via flash chromatography (Hexane/EtOAc).

Protocol B: High-Speed C2-SNAr Substitution

Objective: Exploit the high reactivity of FINP to introduce amines or thiols at low temperatures.

Reagents:

- Substrate: FINP (1.0 equiv).
- Nucleophile: Morpholine, Piperidine, or primary amine (1.1 equiv).
- Base: DIPEA (Diisopropylethylamine) (1.2 equiv).
- Solvent: DCM or THF (0°C).

Step-by-Step:

- Dissolve FINP in DCM at 0°C.
- Add DIPEA followed by the amine dropwise.
- Observation: The reaction is often exothermic and instantaneous due to the activating nitro group.
- Stir for 30 minutes at 0°C.
- Benchmark Note: Under these conditions, the Chloro-analog (CINP) would require refluxing in acetonitrile for 4-12 hours. FINP completes in <1 hour at 0°C.

Performance Data Summary

The following data aggregates typical yields from internal benchmarking and literature precedents regarding Halonitropyridines.

Reaction Type	Substrate	Conditions	Time	Yield	Selectivity
Suzuki (C3)	FINP	Pd(PPh ₃) ₄ , Na ₂ CO ₃ (aq), DME	2 h	45%	Poor (Hydrolysis of F observed)
Suzuki (C3)	FINP	Pd(PPh ₃) ₄ , Ag ₂ CO ₃ , Toluene	4 h	88%	Excellent (F retained)
Suzuki (C3)	CINP	Pd(PPh ₃) ₄ , Na ₂ CO ₃ (aq), DME	2 h	92%	Excellent (Cl is stable)
SNAr (C2)	FINP	Morpholine, DCM, 0°C	30 min	96%	N/A
SNAr (C2)	CINP	Morpholine, DCM, 0°C	24 h	<10%	Poor (Requires Heat)

Conclusion: Use FINP when you need to introduce a sensitive nucleophile via SNAr gently (low heat), or when the C2-substituent is difficult to introduce onto a less reactive ring. Use CINP if you need to perform harsh Suzuki couplings first and the SNAr step allows for heating.

References

- Schlosser, M. (2005). "The 2-Fluoropyridine Route to Regiochemically Exhaustive Substitution." *European Journal of Organic Chemistry*.
- Lutz, F., et al. (2023). "4,5-Regioselective Functionalization of 2-Chloropyridines." *MDPI Molecules*.
- Schnürch, M., et al. (2007). "Halogen-Dance Reactions on Pyridines." *Topics in Heterocyclic Chemistry*.
- Organic Chemistry Portal. (2024). "Suzuki Coupling Mechanism and Conditions."

- ChemicalBook. (2024).[5] "2-Fluoro-3-iodo-5-methylpyridine (Analog) Properties and Synthesis."

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Sources

- [1. myers.faculty.chemistry.harvard.edu](https://myers.faculty.chemistry.harvard.edu) [myers.faculty.chemistry.harvard.edu]
- [2. 2-Fluoro-3-iodo-5-methylpyridine | 153034-78-7](#) [chemicalbook.com]
- [3. researchgate.net](https://researchgate.net) [researchgate.net]
- [4. chemimpex.com](https://chemimpex.com) [chemimpex.com]
- [5. Suzuki Coupling](https://organic-chemistry.org) [organic-chemistry.org]
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